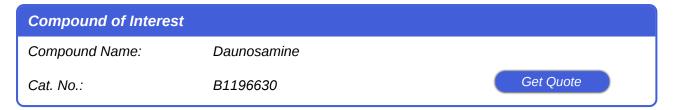


# The Chemical Architecture of Daunosamine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



**Daunosamine**, a critical amino sugar component of the widely used anthracycline antibiotics, plays a pivotal role in the therapeutic efficacy of anticancer agents such as daunorubicin and doxorubicin. This technical guide provides an in-depth exploration of the chemical structure, properties, and synthesis of **Daunosamine**, tailored for researchers, scientists, and professionals in drug development.

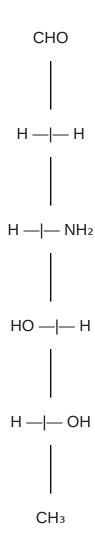
#### **Chemical Structure and Identification**

**Daunosamine**, systematically known as 3-amino-2,3,6-trideoxy-L-lyxo-hexose, is a hexosamine derivative. Its structure is characterized by the absence of hydroxyl groups at positions 2 and 6, and the presence of an amino group at position 3, with a specific stereochemical configuration.

The structural representation of **Daunosamine** can be depicted in several forms:

• Linear Form (Fischer Projection): This projection illustrates the stereochemistry of the chiral centers in an acyclic representation. For L-daunosamine, the hydroxyl group on the highest numbered chiral carbon (C5) is on the left.



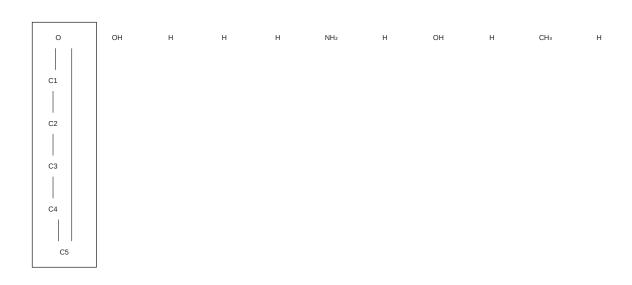


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#### Fischer Projection of L-Daunosamine

• Cyclic Form (Haworth Projection): In solution, **Daunosamine** predominantly exists in a cyclic pyranose form. The Haworth projection provides a two-dimensional representation of this ring structure.





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Haworth Projection of  $\alpha$ -L-Daunosaminopyranose

### **Key Identifiers:**

- IUPAC Name (Linear): (3S,4S,5S)-3-amino-4,5-dihydroxyhexanal[1][2]
- IUPAC Name (Pyranose): (3S,4S,5S)-4-amino-6-methyl-tetrahydropyran-2,5-diol[1]
- CAS Number: 26548-47-0 (linear), 4305-54-8 (pyranose)[1]
- Chemical Formula: C<sub>6</sub>H<sub>13</sub>NO<sub>3</sub>[1][2]



SMILES: C--INVALID-LINK--N)O">C@@HO[1]

## **Physicochemical Properties**

A summary of the key quantitative data for **Daunosamine** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molar Mass	147.174 g/mol	[1][2]
Boiling Point	306.6 °C at 760 mmHg	[3]
Flash Point	139.3 °C	[3]
Density	1.236 g/cm <sup>3</sup>	[3]
Vapor Pressure	7.08E-05 mmHg at 25°C	[3]
Refractive Index	1.518	[3]

## **Spectroscopic Data**

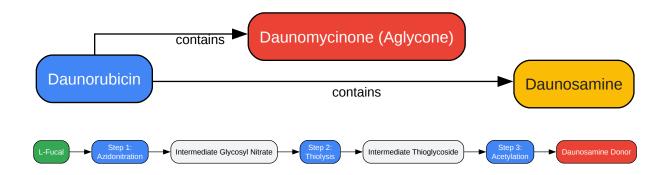
While detailed spectral data for isolated **Daunosamine** is not readily available in public databases, mass spectrometry data for its activated form, dTDP-L-**daunosamine**, has been reported.

Mass Spectrometry (dTDP-L-daunosamine): The experimentally determined m/z for the [M-H]<sup>-</sup> ion is 530.09494 (calculated: 530.09463). This data is crucial for the characterization of intermediates in the biosynthesis of anthracyclines.

## Role in Anthracycline Biosynthesis and Drug Action

**Daunosamine** is a fundamental building block in the biosynthesis of anthracycline antibiotics. It is synthesized from D-glucose-1-phosphate through a series of enzymatic reactions and is then glycosidically linked to the aglycone moiety, such as daunomycinone, to form the final active drug. The amino group of **Daunosamine** is critical for the biological activity of these drugs, as it is involved in their intercalation with DNA.





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